Technical Guide: Spectral Characterization of 1-(2-Bromoethyl)-3,5-dimethyladamantane[1]

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*1-(2-Bromoethyl)-3,5-dimethyl Adamantane*
Cat. No.:	*B8539819*

Get Quote

Executive Summary & Structural Logic

Compound: 1-(2-Bromoethyl)-3,5-dimethyladamantane Formula:

Molecular Weight: 271.24 g/mol Precursor: 3,5-Dimethyl-1-adamantaneethanol (CAS 50847-70-6)[1][2][3]

The molecule consists of a rigid, lipophilic adamantane cage substituted at the bridgehead positions.[1][4] The symmetry of the 3,5-dimethyl substitution pattern simplifies the NMR spectra significantly, creating distinct equivalence among the cage protons.[1] The 2-bromoethyl chain at position 1 introduces a reactive electrophilic handle, distinct from the cage protons in both chemical shift and magnetic environment.[1]

Synthetic Context (The "Why")

To understand the impurities and spectral nuances, one must understand the origin.[1] This compound is typically synthesized via the reduction of 3,5-dimethyl-1-adamantaneacetic acid to the corresponding ethanol, followed by bromination (e.g., Appel reaction or

).[1]

© 2026 BenchChem. All rights reserved.

- Impurity Profile: Common impurities include the unreacted alcohol (broad O-H stretch, ~3.7 ppm triplet) or the elimination product (vinyl derivative) if harsh thermal conditions are used. [1]

Mass Spectrometry (MS) Analysis

Mass spectrometry provides the primary validation of the adamantane cage integrity and the presence of the bromine atom.[1]

Ionization & Isotopic Pattern[1]

- Ionization Mode: Electron Impact (EI, 70 eV) is preferred for structural elucidation; Electrospray Ionization (ESI+) is suitable if derivatized, but the neutral alkyl bromide ionizes poorly in ESI without silver salts (

  adducts).[1]

- Isotopic Signature: The presence of a single Bromine atom (

  and

) creates a characteristic 1:1 doublet for the molecular ion (

) and any fragment retaining the bromine.[1]

Fragmentation Pathway (EI-MS)

The fragmentation is driven by the stability of the tertiary adamantyl carbocation.[1]

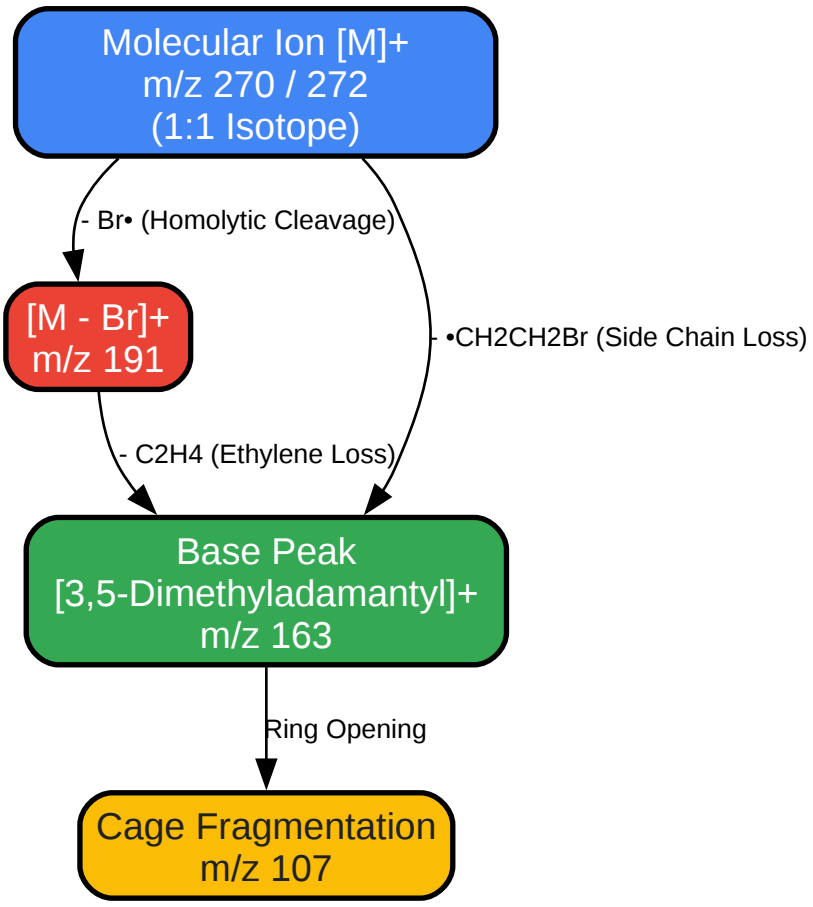
© 2026 BenchChem. All rights reserved.

m/z (approx)	Ion Identity	Mechanism
270 / 272		Molecular ion.[1] Low intensity due to labile C-Br bond.[1] Shows 1:1 isotopic ratio.[1]
191		Loss of bromine radical.[1] Formation of the ethyl-dimethyladamantyl cation.[1]
163		Base Peak (100%). Cleavage of the side chain to form the stable 3,5-dimethyl-1-adamantyl cation.
107		Ring fragmentation (retro-Diels-Alder type) typical of adamantanes.[1]

Fragmentation Logic Diagram

The following diagram illustrates the primary decay channels observed in the mass spectrum.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: EI-MS fragmentation pathway highlighting the formation of the stable 3,5-dimethyladamantyl cation (m/z 163).

Nuclear Magnetic Resonance (NMR) Spectroscopy

The symmetry of the 3,5-dimethyl substitution renders the cage protons into simplified sets.[1]

H NMR Data (400 MHz,)

The spectrum is defined by the high-field cage resonances and the downfield methylene signals of the bromoethyl chain.[1]

© 2026 BenchChem. All rights reserved.

Position	(ppm)	Multiplicity	Integration	Assignment Logic
Side Chain ( )	3.45	Triplet (Hz)	2H	.[1] Deshielded by bromine.[1]
Side Chain ( )	1.75	Triplet (Hz)	2H	. Shielded relative to .[1]
Cage (Methine)	2.15	Multiplet (Septet-like)	1H	H-7 (Bridgehead methine between methyls).[1]
Cage (Methylene)	1.35 - 1.15	Overlapping Multiplets	12H	H-2, H-8, H-9, H-10, H-4, H-6.[1] (6 x).
Methyl Groups	0.84	Singlet	6H	at C3, C5.[1] Distinctive sharp singlet.

Critical QC Check:

- The triplet at 3.45 ppm must integrate 1:3 ratio against the methyl singlet at 0.84 ppm.[1]
- If the triplet is at 3.70 ppm, you have unreacted alcohol (hydrolysis product or starting material).[1]

C NMR Data (100 MHz,)

Carbon assignment confirms the quaternary centers and the functionalized chain.[1]

© 2026 BenchChem. All rights reserved.

Carbon Type	(ppm)	Assignment
C-Br ( )	29.8	.[1] Upfield due to "Heavy Atom Effect" of Br.[1]
Chain ( )	46.5	.
Quaternary (Cage)	33.5	C-1 (Substituted bridgehead).[1]
Quaternary (Cage)	30.8	C-3, C-5 (Methyl-bearing bridgeheads).[1]
Methine (Cage)	29.0	C-7 (Unsubstituted bridgehead).[1]
Methylene (Cage)	50.8	C-2, C-8, C-9 (Between substituted carbons).[1]
Methylene (Cage)	42.5	C-4, C-6, C-10.[1]
Methyls	30.2	.

Experimental Protocol: Sample Preparation

To ensure high-fidelity data, follow this self-validating preparation protocol.

NMR Sample Prep[1]

- Solvent Selection: Use Chloroform-d ( ) (99.8% D) with 0.03% TMS.[1] The compound is highly soluble in chlorinated solvents.[1]
- Concentration: Dissolve 10 mg of sample in 0.6 mL of solvent.
  - Note: High concentrations (>30 mg) may cause line broadening in the methylene region due to viscosity/aggregation.[1]

© 2026 BenchChem. All rights reserved.

- Filtration: Filter through a glass wool plug in a Pasteur pipette to remove inorganic salts (e.g., residual bromide salts from synthesis).[1]

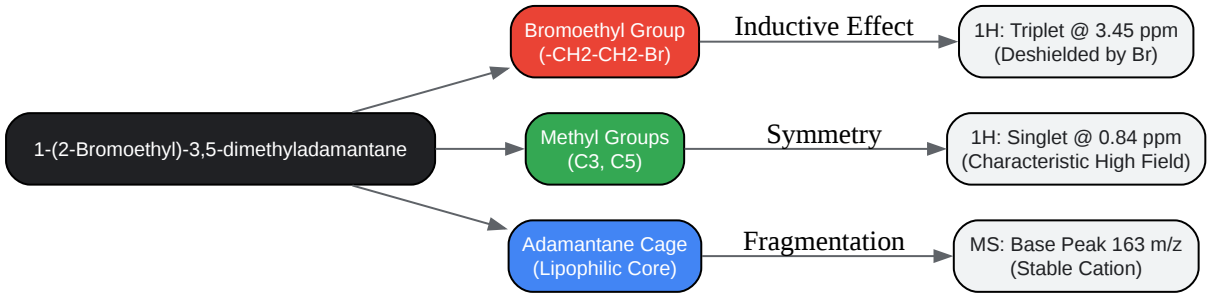
GC-MS Method (Purity Check)

Use this method to separate the bromide from the alcohol precursor.[1]

- Column: DB-5ms or equivalent (30m x 0.25mm, 0.25µm film).[1]
- Carrier Gas: Helium at 1.0 mL/min.[1]
- Temperature Program:
  - Hold 60°C for 2 min.
  - Ramp 15°C/min to 280°C.
  - Hold 5 min.
- Detection: The bromide will elute before the alcohol precursor due to the lack of hydrogen bonding, despite the higher molecular weight.[1]

Visual Summary of Spectral Assignment

The following diagram maps the logical flow from structural features to observed signals.



Click to download full resolution via product page

Caption: Correlation map linking structural moieties to key spectral diagnostic signals.

© 2026 BenchChem. All rights reserved.

References

- Synthesis of Adamantane Precursors:ChemicalBook. (2025).[1] "3,5-Dimethyl-1-adamantaneethanol (CAS 50847-70-6)".[1][2][3] Retrieved from .[1]
- General Adamantane Spectral Data:National Institute of Standards and Technology (NIST).[1] "Adamantane Mass Spectra".[1] Retrieved from .[1]
- Memantine Analog Chemistry:MedChemExpress. "Memantine Related Compounds and Intermediates". Retrieved from .[1]
- NMR Prediction Principles: Pretsch, E., et al. (2009).[1] Structure Determination of Organic Compounds. Springer.[1] (Standard reference for chemical shift calculation of alkyl bromides vs alcohols).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 1-Bromo-3,5-dimethyladamantane | C12H19Br | CID 98317 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. molbase.com [molbase.com]
- 3. æ[OSC]±æ´[PLD]ã[BPH]µã[BPH]¤ã[BPH]¨ã[NBH]³ã[BPH]¹æ ªå¼[SS3]ä¼[SCI]ç¤¾ - ã[NBH][MW]ã[BPH]¡ã[BPH]¤ã[NBH]³ã[BPH]±ã[NBH][APC]ã[BPH]«ã[NBH]« ã[BPH]¢ã[NBH][PAD]ã[NBH][PM]ã[NBH]³ã[BPH]¿ã[NBH]³è ªsosåºssä½[STS] Adamantane & derivatives [toyo-asia.co.jp]
- 4. 1-Bromo-3,5-dimethyladamantane: Synthesis & Pharmaceutical Applications_Chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [Technical Guide: Spectral Characterization of 1-(2-Bromoethyl)-3,5-dimethyladamantane[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8539819/docs#technical-guide-spectral-characterization-of-1-2-bromoethyl-3-5-dimethyladamantane-1]

© 2026 BenchChem. All rights reserved.

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.